

# Preparing PF-562271 HCl Stock Solution with DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PF-562271 hydrochloride

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### **Abstract**

This document provides a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of PF-562271 HCl, a potent and selective inhibitor of Focal Adhesion Kinase (FAK).[1][2][3] Included are key physicochemical properties, a step-by-step preparation protocol, and diagrams illustrating the experimental workflow and the FAK signaling pathway. Adherence to this protocol will support the accurate and reproducible use of PF-562271 HCl in pre-clinical research and drug development applications.

### Introduction

PF-562271 HCl is a hydrochloride salt of PF-562271, an ATP-competitive and reversible inhibitor of Focal Adhesion Kinase (FAK) and to a lesser extent, Proline-rich Tyrosine Kinase 2 (Pyk2).[1][2][3] With IC50 values of 1.5 nM and 14 nM for FAK and Pyk2 respectively, it demonstrates high potency and selectivity.[1][4][5] FAK is a non-receptor tyrosine kinase that plays a crucial role in cellular signaling pathways involved in cell adhesion, migration, proliferation, and survival.[6][7][8] Dysregulation of the FAK signaling pathway is implicated in cancer progression and metastasis, making it a key target for therapeutic intervention.[8][9][10] Accurate preparation of PF-562271 HCl stock solutions is critical for reliable in vitro and in vivo experimental outcomes. DMSO is a common solvent for this compound, though careful technique is required to achieve desired concentrations.[1][2]



## Physicochemical Properties and Inhibitory Concentrations

A summary of the quantitative data for PF-562271 HCl is presented in the table below for easy reference.

Property	Value
Molecular Weight	543.95 g/mol [1][11]
Chemical Formula	C21H21ClF3N7O3S[11]
Appearance	Solid powder[11]
Solubility in DMSO	≥26.35 mg/mL (with gentle warming)[12]
100 mg/mL (183.84 mM)[1]	
Solubility in Water	Insoluble[1]
Solubility in Ethanol	Insoluble[1]
IC50 (FAK)	1.5 nM[1][2][4]
IC50 (Pyk2)	13-14 nM[1][4][5]
Cell-based IC50 (pFAK)	5 nM[1]

## Experimental Protocol: Preparation of a 10 mM PF-562271 HCl Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PF-562271 HCl in DMSO.

#### Materials:

- PF-562271 HCl (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block set to 37°C
- Ultrasonic bath (optional)
- Pipettes and sterile filter tips

#### Procedure:

- Pre-warming the Solvent: Warm the DMSO to 37°C to aid in the dissolution of PF-562271
   HCI.
- Weighing the Compound: Carefully weigh the desired amount of PF-562271 HCl powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.44 mg of PF-562271 HCl (Molecular Weight = 543.95 g/mol).
- Dissolution:
  - Add the pre-warmed DMSO to the vial containing the PF-562271 HCl powder.
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, incubate the vial at 37°C for 10-15 minutes, with intermittent vortexing.
  - For difficult-to-dissolve batches, a brief sonication in an ultrasonic bath can be beneficial.
     [2]
- Sterilization (Optional): If required for your application (e.g., cell culture), filter the stock solution through a 0.22 μm syringe filter into a sterile tube.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

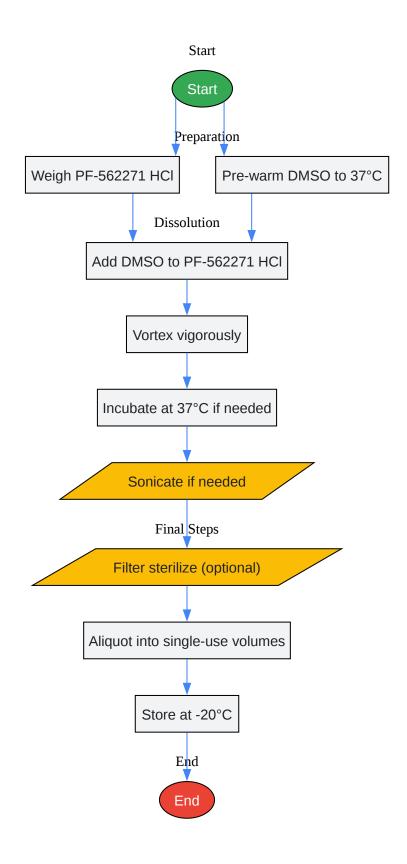




 Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[11][13]

# Visualizations Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing PF-562271 HCl stock solution.



## **FAK Signaling Pathway and Inhibition by PF-562271**

## Extracellular Matrix **ECM** Binding Cell PF-562271 HCI Integrin Activation /Inhibition **FAK** Recruitment & Activation Grb2 PI3K Src p130Cas **ERK** Akt

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Cell Proliferation, Survival, Migration



Caption: FAK signaling pathway and the inhibitory action of PF-562271.

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